

Essential Safety and Logistical Information for Handling Tas-301 (Edaravone)

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Compound of Interest

Compound Name: **Tas-301**

Cat. No.: **B1682930**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), handling procedures, and disposal of **Tas-301**, also known as Edaravone.

Hazard Identification and Classification

Tas-301 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] It is crucial to prevent its release into the environment.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H410: Very toxic to aquatic life with long lasting effects.^[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Tas-301**, the following personal protective equipment is recommended.^[1]

PPE Category	Specification
Eye Protection	Safety goggles with side-shields meeting ANSI Z87.1 standard. [1] [2]
Hand Protection	Protective, chemical-resistant gloves. [1] [3]
Skin and Body	Impervious clothing, such as a lab coat or apron. [1]
Respiratory	A suitable respirator should be used when ventilation is inadequate or if dust and aerosols may be generated. [1] [4]

It is important to select PPE that is compatible with the specific chemicals and processes being used.[\[2\]](#)

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Tas-301** and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)[\[4\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)[\[4\]](#)
- Use only in areas with adequate exhaust ventilation.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)[\[4\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)[\[4\]](#)

- Recommended storage temperatures are -20°C for powder form and -80°C when in solvent.
[\[1\]](#)

First Aid Measures

In the event of accidental exposure to **Tas-301**, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Remove contact lenses if present. Promptly seek medical attention. [1][4]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [1][4]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1] [4]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center. [1][4]

Disposal Plan

Tas-301 is very toxic to aquatic life, and therefore, proper disposal is essential to prevent environmental contamination.[\[1\]](#)

Disposal Guidelines:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]\[4\]](#)
- Avoid release to the environment and keep the product away from drains, water courses, or the soil.[\[1\]](#)

- For unused or expired medicines, drug take-back programs are the preferred disposal method.[5][6]
- If a take-back program is not available, the U.S. Food and Drug Administration (FDA) recommends mixing the medicine with an undesirable substance like used coffee grounds or cat litter, placing it in a sealed container, and disposing of it in the household trash.[5][6] However, given the aquatic toxicity of **Tas-301**, professional waste disposal is strongly recommended.

Experimental Protocols and Administration

Tas-301 (Edaravone) is administered intravenously or orally for the treatment of amyotrophic lateral sclerosis (ALS).[7]

Intravenous Administration:

- The recommended dosage is a 60 mg intravenous infusion administered over 60 minutes.[8][9]
- It is supplied as a 30 mg/100 mL (0.3 mg/mL) sterile solution.[8]

Oral Administration:

- A 105 mg oral suspension can be administered by mouth or through a feeding tube.[7]
- It should be taken in the morning after an overnight fast.[10]

Note: This information is for informational purposes related to handling and safety. For clinical use, always refer to the full prescribing information and consult with a qualified healthcare professional.

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